

Molecular weight and formula of 4-Amino-3-bromo-5-nitrobenzotrifluoride

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Compound of Interest

Compound Name:	4-Amino-3-bromo-5-nitrobenzotrifluoride
Cat. No.:	B038256

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An In-Depth Technical Guide to 4-Amino-3-bromo-5-nitrobenzotrifluoride

This technical guide provides a comprehensive overview of **4-Amino-3-bromo-5-nitrobenzotrifluoride**, a key chemical intermediate for professionals in research, chemical synthesis, and drug development. Below, you will find detailed information on its chemical and physical properties, safety and handling guidelines, and potential applications, presented for practical use in a laboratory and development setting.

Chemical Identity and Properties

4-Amino-3-bromo-5-nitrobenzotrifluoride is an aromatic organic compound characterized by the presence of an amino, a bromo, a nitro, and a trifluoromethyl group attached to a benzene ring. These functional groups contribute to its specific reactivity and utility as a building block in complex organic synthesis.

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value
IUPAC Name	2-Bromo-6-nitro-4-(trifluoromethyl)aniline [1]
Molecular Formula	C ₇ H ₄ BrF ₃ N ₂ O ₂ [1] [2] [3] [4]
Molecular Weight	285.02 g/mol [1] [2]
CAS Number	113170-71-1 [1] [2] [5]
Canonical SMILES	C1=C(C(=C(C=C1N)Br)--INVALID-LINK--[O-])C(F)(F)F

| InChI Key | ZUZMWPRSGJTLHW-UHFFFAOYSA-N[\[1\]](#) |

Table 2: Physical and Chemical Properties

Property	Value	Source
Melting Point	71-74 °C	[2] [6]
	68-70 °C	[4]
Boiling Point	278 °C	[6]
Density	1.859 g/cm ³	[6]
Flash Point	122 °C	[6]

| Storage Conditions| 2-8°C, Protect from light |[\[6\]](#) |

Experimental Protocols: Synthesis Approach

While a specific, detailed experimental protocol for the synthesis of **4-Amino-3-bromo-5-nitrobenzotrifluoride** is not readily available in the provided search results, a general synthetic strategy can be inferred from procedures for structurally similar compounds. A plausible route would involve the nitration and bromination of an appropriate benzotrifluoride precursor.

For instance, the synthesis of a related compound, m-bromonitrobenzene, is achieved by the bromination of nitrobenzene using iron powder as a catalyst.^[7] The reaction involves the careful addition of bromine to a mixture of nitrobenzene and iron, followed by heating and stirring.^[7] The product is then isolated by steam distillation.^[7]

Another relevant procedure is the hydrogenation of nitroarenes to form amino compounds. A general method involves reacting the nitro compound with hydrazine hydrate in ethanol, using a catalyst such as iron(III) hydroxide-oxide on carbon (FeO(OH)/C) under an inert atmosphere at an elevated temperature (e.g., 75°C) for several hours.^[8]

A potential synthesis for **4-Amino-3-bromo-5-nitrobenzotrifluoride** could therefore involve:

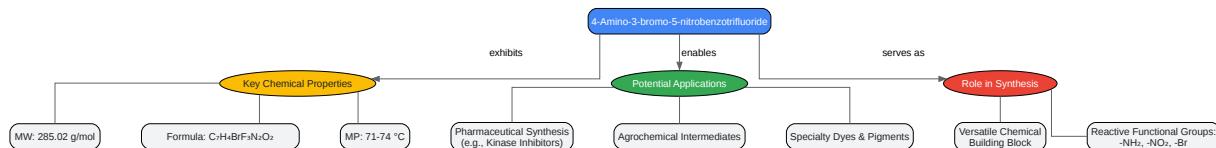
- Starting Material: 4-Amino-benzotrifluoride.
- Nitration: Introduction of a nitro group.
- Bromination: Introduction of a bromo group, directed by the existing substituents.

The precise conditions, reagents, and order of steps would require experimental optimization to achieve the desired isomer with good yield and purity.

Applications in Research and Development

Benzotrifluoride derivatives containing nitro and amino groups are valuable intermediates in the synthesis of pharmaceuticals and agrochemicals. The trifluoromethyl group often enhances properties such as metabolic stability and lipophilicity, which are desirable in drug candidates.

While specific applications for **4-Amino-3-bromo-5-nitrobenzotrifluoride** are not extensively documented, related compounds like 3-Bromo-5-nitrobenzotrifluoride are used in the preparation of pharmaceutical intermediates, including those for the synthesis of Nilotinib, a tyrosine kinase inhibitor.^[9] Similarly, 4-Amino-3-nitrobenzotrifluoride is an intermediate in the production of various drugs, including antihistamines and anti-inflammatory agents, as well as azo dyes used in the textile industry.^[10] Given its structural features, **4-Amino-3-bromo-5-nitrobenzotrifluoride** serves as a versatile building block for creating complex molecules with potential biological activity.

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Caption: Logical overview of **4-Amino-3-bromo-5-nitrobenzotrifluoride**'s properties and applications.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Amino-3-bromo-5-nitrobenzotrifluoride** is classified with the following hazards:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Table 3: GHS Hazard Information

GHS Classification	Hazard Statement
Skin Irritation (Category 2)	H315: Causes skin irritation[1]
Eye Irritation (Category 2)	H319: Causes serious eye irritation[1]

| Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation |
H335: May cause respiratory irritation[1] |

Recommended Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[4]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Researchers and laboratory personnel should consult the full Safety Data Sheet (SDS) before handling this compound and use it in a well-ventilated area, such as a fume hood, while wearing appropriate personal protective equipment (PPE).

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